

Einecs 255-712-6: A Technical Guide to a UVCB Substance

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Compound of Interest

Compound Name: *Einecs 255-712-6*

CAS No.: *42220-19-9*

Cat. No.: *B15177787*

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Introduction

Einecs 255-712-6, identified by the CAS number 42220-19-9, is the reaction product of boric acid and propane-1,2,3-triol (glycerol).[1][2] Due to the nature of its manufacturing process and the potential for variability in the reaction, it is classified as a UVCB substance – a substance of Unknown or Variable composition, Complex reaction products or Biological materials. The assessment of UVCB substances presents unique challenges compared to well-defined, mono-constituent substances, necessitating specialized approaches to characterize their potential hazards.[3]

This technical guide provides an in-depth overview of **Einecs 255-712-6**, focusing on the scientific and regulatory frameworks for its assessment. Given the limited availability of direct experimental data on the UVCB substance itself, this guide emphasizes the use of data from its primary constituents, boric acid and glycerol, within a read-across framework, a cornerstone of modern chemical risk assessment under regulations like REACH.[3]

Chemical Identity and Composition

Einecs 255-712-6 is not a single, well-defined molecule but rather a complex mixture. The reaction between boric acid and glycerol can lead to the formation of various borate esters of glycerol. The exact composition of the mixture can vary depending on the reaction conditions.

Identifier	Value
EC Number	255-712-6
CAS Number	42220-19-9
IUPAC Name	Boric acid; propane-1,2,3-triol
Molecular Formula	C3H11BO6

The assessment of such complex substances requires a comprehensive characterization of their constituents to the extent possible. Regulatory bodies like the European Chemicals Agency (ECHA) provide guidance on the identification and naming of UVCB substances.^{[4][5]}
^[6]

Physicochemical Properties (Read-Across Approach)

Direct experimental data on the physicochemical properties of the **Einecs 255-712-6** mixture is scarce. Therefore, a read-across approach, utilizing data from its well-characterized constituents, boric acid and glycerol, is employed to estimate the properties of the UVCB substance.

Table 1: Physicochemical Properties of Boric Acid and Glycerol

Property	Boric Acid	Glycerol
Molecular Weight (g/mol)	61.83	92.09
Melting Point (°C)	170.9	18.2
Boiling Point (°C)	300	290
Water Solubility	Soluble	Miscible
log Kow	-1.09	-1.76

This data is compiled from various scientific sources.

The properties of the UVCB substance are expected to be influenced by the properties of its components. For instance, the solubility and partitioning behavior will depend on the degree of esterification and the presence of unreacted boric acid and glycerol.

Toxicological Profile (Read-Across Approach)

The toxicological assessment of **Einecs 255-712-6** relies heavily on the known toxicological profiles of boric acid and glycerol.

Table 2: Acute Oral Toxicity of Boric Acid and Glycerol

Substance	Species	LD50 (mg/kg bw)
Boric Acid	Rat	2660
Boric Acid	Mouse	3450
Glycerol	Rat	12600
Glycerol	Mouse	8700

This data is compiled from various toxicological studies.

The toxicity of the UVCB substance will be a function of the toxicity of its individual components and their respective concentrations in the mixture. Boric acid is known to have reproductive

and developmental toxicity, which would be a key consideration in the risk assessment of **Einecs 255-712-6**.

Ecotoxicological Profile (Read-Across Approach)

Similarly, the ecotoxicological properties of **Einecs 255-712-6** are inferred from the data available for its constituents.

Table 3: Ecotoxicity of Boric Acid and Glycerol

Substance	Organism	Endpoint	Value (mg/L)
Boric Acid	Fish (various)	96h LC50	100 - 279
Boric Acid	Daphnia magna	48h EC50	133
Glycerol	Fish (various)	96h LC50	> 5000
Glycerol	Daphnia magna	24h EC50	> 10000

This data is compiled from various ecotoxicological studies.

The environmental fate and effects of the UVCB substance will be determined by the combined properties of its components.

Experimental Protocols for UVCB Substances

The testing of UVCB substances like **Einecs 255-712-6** follows specific guidance from regulatory bodies such as the OECD and ECHA to address their complex nature. A tiered and integrated approach is often necessary.^{[7][8]}

6.1. Substance Identification and Characterization

The first step is a thorough characterization of the substance. This involves:

- Detailed description of the manufacturing process: This helps in understanding the potential composition and variability of the substance.

- Analytical techniques: Techniques like chromatography (GC, HPLC) and spectroscopy (MS, NMR) are used to identify and quantify the constituents to the extent technically feasible.

6.2. In Silico and In Vitro Methods

- Quantitative Structure-Activity Relationship (QSAR): Computational models are used to predict the physicochemical, toxicological, and ecotoxicological properties of the identified constituents, helping to fill data gaps.
- In Vitro Assays: A battery of in vitro tests can be employed to assess specific toxicological endpoints like genotoxicity, skin sensitization, and endocrine disruption potential of the whole substance or its fractions.

6.3. Whole Substance Testing

For certain endpoints, testing the UVCB substance as a whole is necessary to account for potential synergistic or antagonistic effects of the mixture. This is particularly relevant for:

- Aquatic toxicity testing: OECD test guidelines (e.g., TG 201, 202, 203) are adapted for complex substances.
- Biodegradation studies: OECD TG 301 series can be used to assess the ready biodegradability of the substance as a whole.

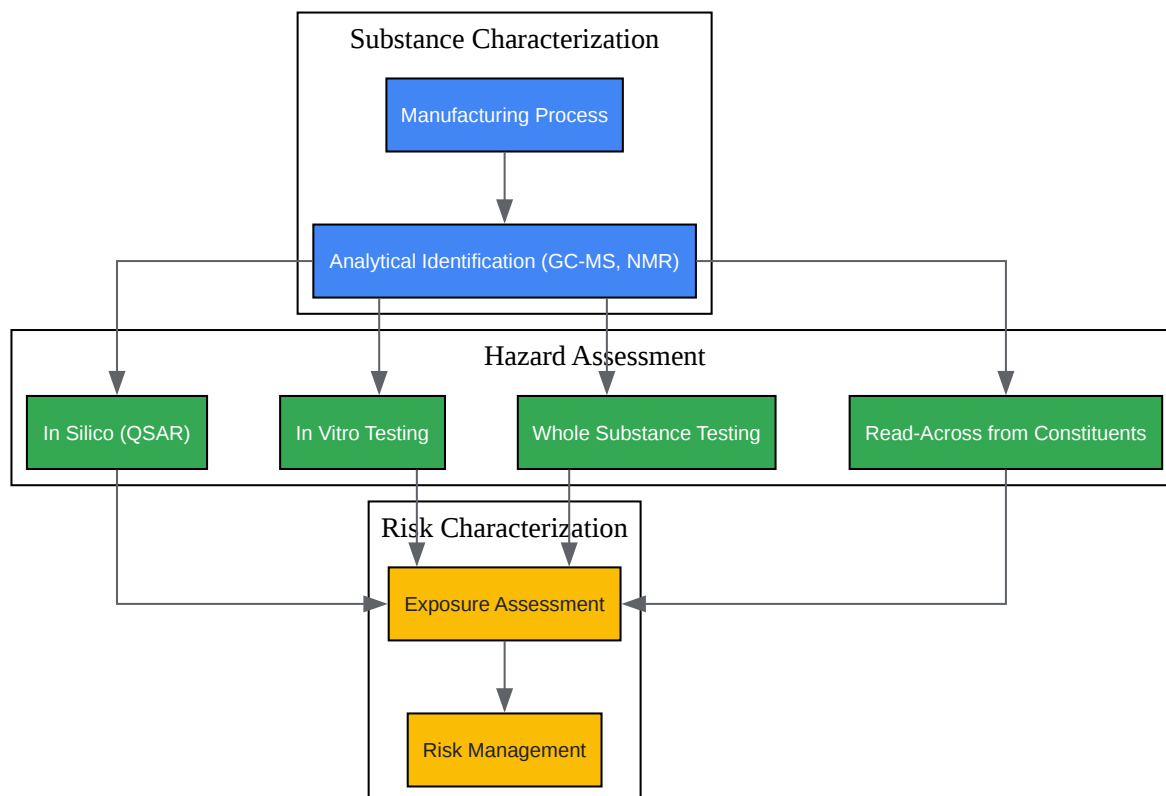
6.4. Read-Across Justification

A robust read-across justification is crucial. This involves:

- Grouping of constituents: Components with similar structures and properties are grouped together.
- Data gap filling: Data from well-characterized source substances (in this case, boric acid and glycerol) are used to predict the properties of the target UVCB substance.
- Uncertainty analysis: The uncertainties associated with the read-across approach are clearly documented.

Visualizations

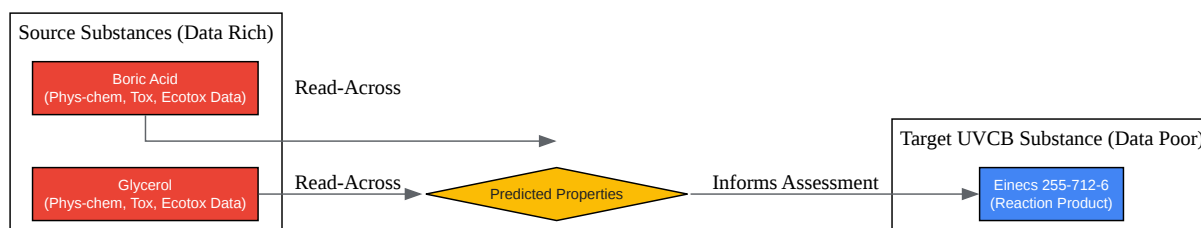
Diagram 1: UVCB Assessment Workflow



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A generalized workflow for the assessment of UVCB substances.

Diagram 2: Read-Across Logic for **Einecs 255-712-6**



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The logical relationship of using source data to assess the target UVCB.

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